An In-depth Technical Guide to 3-(Dimethylamino)propanal: Synthesis, Reactivity, and Applications

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Compound of Interest

Compound Name:	*3-(Dimethylamino)propanal*
CAS No.:	*70058-23-0*
Cat. No.:	*B036496*

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Abstract

This technical guide provides a comprehensive overview of **3-(dimethylamino)propanal**, a bifunctional molecule of significant interest in synthetic organic chemistry and drug development. The document elucidates the compound's chemical identity, physicochemical properties, and characteristic reactivity, with a particular focus on its role as a versatile building block. A detailed exploration of its synthesis, primarily through the Mannich reaction, is presented, including a step-by-step experimental protocol and a discussion of the reaction mechanism. Furthermore, this guide delves into the spectroscopic characteristics of **3-(dimethylamino)propanal**, offering predicted data based on analogous structures. The applications of this compound as a precursor to nitrogen-containing heterocycles and other complex molecular architectures are highlighted. Finally, a thorough discussion on the safe handling, storage, and toxicological profile, based on data from closely related compounds, is provided to ensure laboratory safety.

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Introduction: The Versatile Nature of 3-(Dimethylamino)propanal

3-(Dimethylamino)propanal, systematically named under IUPAC nomenclature as **3-(dimethylamino)propanal**, is a unique organic compound possessing both a tertiary amine and an aldehyde functional group.[1] This dual functionality imparts a rich and versatile chemical reactivity, making it a valuable intermediate in a wide array of synthetic transformations.[2] The presence of a nucleophilic tertiary amine and an electrophilic aldehyde on a flexible three-carbon chain allows for its participation in a variety of intramolecular and intermolecular reactions, positioning it as a key building block for the synthesis of complex molecules, particularly nitrogen-containing heterocycles. Its utility is prominently demonstrated in its application as a precursor in the synthesis of pharmaceuticals and other specialty chemicals. This guide aims to provide researchers, scientists, and drug development professionals with a detailed understanding of the chemistry and practical applications of this important synthetic intermediate.

Chemical Identity and Physicochemical Properties

A thorough understanding of the fundamental properties of **3-(dimethylamino)propanal** is essential for its effective use in a laboratory or industrial setting.

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Property	Value	Reference
IUPAC Name	3-(dimethylamino)propanal	[1]
CAS Number	70058-23-0	[1]
Molecular Formula	$C_5H_{11}NO$	[1]
Molecular Weight	101.15 g/mol	[1]
Boiling Point	124.0 ± 23.0 °C at 760 mmHg	
Density	0.9 ± 0.1 g/cm³	
Flash Point	31.6 ± 12.0 °C	
Canonical SMILES	CN(C)CCC=O	[1]
InChIKey	GSZKLTJTSQMAOD-UHFFFAOYSA-N	[1]

Synthesis of 3-(Dimethylamino)propanal: The Mannich Reaction

The most common and efficient method for the synthesis of **3-(dimethylamino)propanal** is the Mannich reaction. This three-component condensation reaction involves an aldehyde (commonly formaldehyde), a secondary amine (dimethylamine), and a compound with an active hydrogen, in this case, propanal.

Reaction Mechanism

The mechanism of the Mannich reaction for the synthesis of **3-(dimethylamino)propanal** proceeds through two key stages:

- Formation of the Eschenmoser's Salt Precursor (Iminium Ion): Dimethylamine acts as a nucleophile, attacking the electrophilic carbonyl carbon of formaldehyde. This is followed by protonation of the resulting hydroxyl group and subsequent dehydration to form the highly reactive N,N-dimethylmethaniminium ion.

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- Electrophilic Attack by the Enol of Propanal: Propanal, in the presence of an acid or base catalyst, tautomerizes to its enol form. The electron-rich double bond of the enol then acts as a nucleophile, attacking the electrophilic carbon of the iminium ion. A final deprotonation step yields the β-amino aldehyde, **3-(dimethylamino)propanal**.

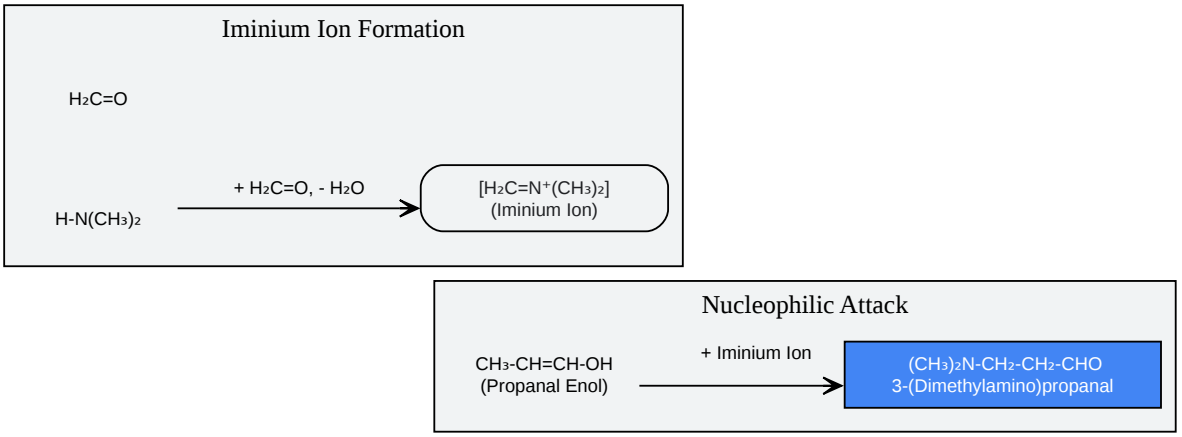

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Figure 1: Simplified mechanism of the Mannich reaction for the synthesis of **3-(Dimethylamino)propanal**.

Experimental Protocol: Laboratory Scale Synthesis

This protocol outlines a general procedure for the synthesis of **3-(dimethylamino)propanal** via the Mannich reaction.

Materials:

- Propanal
- Dimethylamine (40% aqueous solution)
- Formaldehyde (37% aqueous solution)

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- Hydrochloric acid (concentrated)
- Sodium hydroxide
- Diethyl ether
- Anhydrous magnesium sulfate
- Round-bottom flask
- Magnetic stirrer
- Reflux condenser
- Separatory funnel
- Distillation apparatus

Procedure:

- Reaction Setup: In a well-ventilated fume hood, equip a 250 mL round-bottom flask with a magnetic stir bar and a reflux condenser.
- Reagent Addition: To the flask, add propanal (0.1 mol). In a separate beaker, prepare a solution of dimethylamine (0.1 mol) and formaldehyde (0.1 mol) in water (50 mL).
- Reaction Initiation: Slowly add the dimethylamine/formaldehyde solution to the stirring propanal. A mild exothermic reaction may be observed.
- Acidification: After the initial reaction subsides, cautiously add concentrated hydrochloric acid dropwise until the solution is acidic (pH 1-2).
- Reflux: Heat the reaction mixture to reflux and maintain for 2-3 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature. Carefully neutralize the solution with a saturated sodium hydroxide solution until it is basic (pH 9-10).

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- Extraction: Transfer the mixture to a separatory funnel and extract the aqueous layer with diethyl ether (3 x 50 mL).
- Drying and Concentration: Combine the organic extracts and dry over anhydrous magnesium sulfate. Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by distillation under reduced pressure to yield pure **3-(dimethylamino)propanal**.

Industrial Synthesis Considerations

On an industrial scale, the synthesis of related amino aldehydes is often carried out in a pressure vessel at elevated temperatures (80-120 °C) and pressures (1.5-4 bar).[3] The reaction time can vary from 1 to 6 hours depending on the temperature.[2] Continuous flow processes may also be employed for large-scale production.[3] The work-up typically involves distillation to separate the product from the reaction mixture.[3]

Spectroscopic Characterization

While experimental spectra for **3-(dimethylamino)propanal** are not readily available in public databases, its spectroscopic features can be reliably predicted based on the analysis of its constituent functional groups and data from analogous compounds such as propanal and 3-(dimethylamino)-1-propanol.

Predicted ^{1}H NMR Spectrum

The proton NMR spectrum of **3-(dimethylamino)propanal** is expected to exhibit four distinct signals:

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Rationale
~9.7	Triplet	1H	-CHO	The aldehydic proton is highly deshielded and will be split into a triplet by the adjacent methylene group.
~2.7	Triplet of triplets	2H	-CH_2-CHO	This methylene group is adjacent to the aldehyde and another methylene group, leading to complex splitting.
~2.4	Triplet	2H	-N-CH_2-	This methylene group is adjacent to the nitrogen and another methylene group, resulting in a triplet.
~2.2	Singlet	6H	-N(CH_3)$_2$	The six protons of the two methyl groups are chemically equivalent and appear as a singlet.

Predicted ^{13}C NMR Spectrum

The carbon-13 NMR spectrum is predicted to show five distinct resonances corresponding to the five carbon environments in the molecule:

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Chemical Shift (δ, ppm)	Assignment	Rationale
~202	-CHO	The carbonyl carbon of the aldehyde is significantly deshielded. Based on propanal (δ ≈ 203.2 ppm).[4]
~55	-N-CH_2-	The carbon atom directly attached to the nitrogen is deshielded.
~45	-N(CH_3)$_2$	The carbons of the dimethylamino group.
~40	-CH_2-CHO	The methylene carbon alpha to the carbonyl group. Based on propanal (δ ≈ 37.3 ppm).[4]
~25	-CH_2-	The central methylene carbon.

Predicted Infrared (IR) Spectrum

The IR spectrum of **3-(dimethylamino)propanal** will be characterized by the vibrational modes of its functional groups:

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Wavenumber (cm^{-1})	Intensity	Assignment	Rationale
~2950-2850	Strong	C-H stretch (alkane)	Characteristic of the sp^3 C-H bonds in the propyl chain and methyl groups.
~2820 and ~2720	Medium	C-H stretch (aldehyde)	The characteristic Fermi doublet for the aldehydic C-H stretch. Based on propanal.[5]
~1725	Strong	C=O stretch (aldehyde)	A strong, sharp absorption characteristic of the carbonyl group in an aliphatic aldehyde. Based on propanal (~1740-1720 cm^{-1}).[5]
~1465	Medium	C-H bend (alkane)	Bending vibrations of the methylene and methyl groups.
~1180	Medium	C-N stretch (tertiary amine)	Stretching vibration of the carbon-nitrogen bond.

Reactivity and Applications in Drug Development

The bifunctional nature of **3-(dimethylamino)propanal** makes it a powerful tool in the synthesis of a wide range of organic molecules, particularly those with pharmaceutical relevance.

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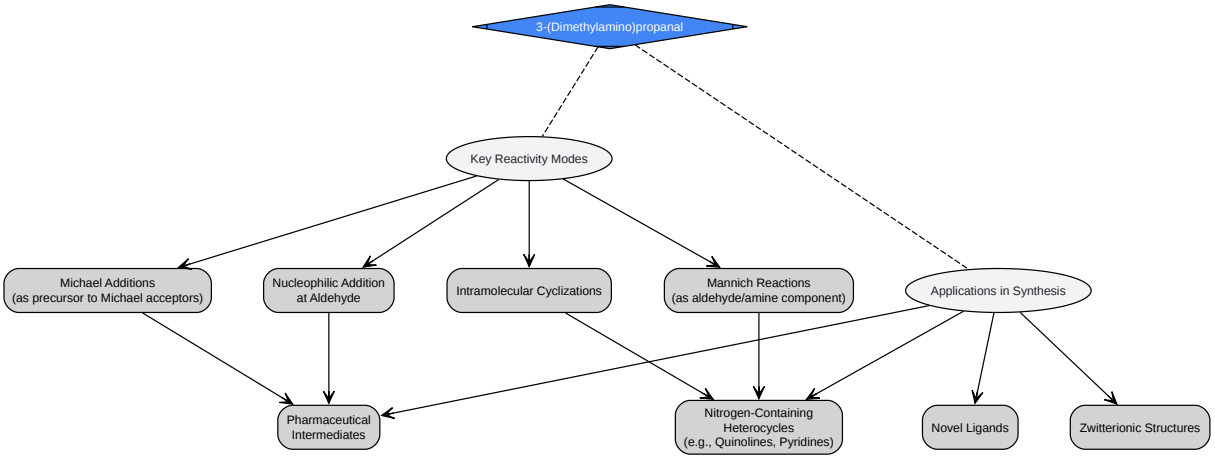

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Figure 2: Reactivity and synthetic applications of **3-(Dimethylamino)propanal**.

As illustrated, the aldehyde functional group can undergo nucleophilic addition and condensation reactions, while the tertiary amine can act as a base, a nucleophile, or a directing group. This dual reactivity is exploited in:

- Synthesis of Heterocycles: **3-(Dimethylamino)propanal** is a precursor for the synthesis of various nitrogen-containing heterocycles, such as quinolines and pyridines, through reactions like the Skraup-Doebner-Von Miller synthesis.
- Michael Additions: The dimethylamino group can be quaternized and subsequently eliminated to generate an in-situ Michael acceptor, which can then react with a variety of nucleophiles.

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- Pharmaceutical Intermediates: Its ability to introduce an aminopropyl side chain makes it a valuable intermediate in the synthesis of various pharmaceutical agents.

Safety, Handling, and Toxicology

Due to the lack of a specific, comprehensive toxicological profile for **3-(dimethylamino)propanal**, a conservative approach to its handling is imperative. The safety information for the structurally related compound, 3-(dimethylamino)-1-propanol, provides a useful, albeit incomplete, guide.[6][7] The presence of a reactive aldehyde group may impart additional hazards.

Hazard Summary for 3-(Dimethylamino)-1-propanol:

- Flammability: Flammable liquid and vapor.[6]
- Toxicity: Harmful if swallowed.[6]
- Corrosivity: Causes severe skin burns and eye damage.[6]

Recommended Safety Precautions:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat. Work in a well-ventilated fume hood to avoid inhalation of vapors.
- Handling: Avoid contact with skin, eyes, and clothing.[7] Prevent inhalation of vapors.[7] Keep away from heat, sparks, and open flames.[7]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents and acids.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

First Aid Measures:

- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.

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- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Conclusion

3-(Dimethylamino)propanal is a highly valuable and versatile bifunctional building block in organic synthesis. Its unique combination of a tertiary amine and an aldehyde functional group allows for a diverse range of chemical transformations, making it an important intermediate in the preparation of complex molecules, particularly nitrogen-containing heterocycles with potential applications in drug development. A thorough understanding of its synthesis, reactivity, and safe handling is crucial for its effective and responsible use in research and development.

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